

Commercial Availability and Technical Guide to 3,5-Dichlorotoluene

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Compound of Interest

Compound Name: 3,5-Dichlorotoluene

Cat. No.: B1293413

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3,5-Dichlorotoluene**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document details its commercial availability from various suppliers, its physicochemical properties, and its significant applications in chemical synthesis.

Commercial Suppliers and Product Specifications

3,5-Dichlorotoluene is readily available from a range of chemical suppliers, catering to research and development as well as bulk manufacturing needs. The compound, with CAS Number 25186-47-4, is typically offered in various purities and quantities. Below is a summary of prominent suppliers and their product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Simson Pharma Limited	3,5-dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	High Quality (CoA available)	Custom Synthesis
Apollo Scientific	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	98%	1g, 5g, 25g, 100g, 500g
CymitQuimica	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	98%	1g, 5g, 25g, 100g, 500g
PDQ Scientific	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	-	100mg
HPC Standards	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	Analytical Reference Standard	100mg
ChemicalBook	3 5-DICHLOROTOLUENE	25186-47-4	C ₇ H ₆ Cl ₂	161.03	98+%	250mg, 500mg, 1g, 2.5g, 5g, 10g, 25g, 50g, 100g, 500g
Benchmark	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	-	Research quantities
AOBCHEM	3, 5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	-	Research quantities

BLD Pharm	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	-	Research quantities
LGC Standards	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	159.98	-	1g, 2.5g, 5g
Clinivex	3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	Reference Standard	Research quantities

Physicochemical Properties

A summary of the key physical and chemical properties of **3,5-Dichlorotoluene** is provided below.

Property	Value
Molecular Formula	C ₇ H ₆ Cl ₂ [1] [2] [3]
Molecular Weight	161.03 g/mol [1] [2] [3]
CAS Number	25186-47-4 [1] [2] [3] [4]
Appearance	White to off-white solid or colorless liquid [1] [2]
Melting Point	26 °C [5]
Boiling Point	203 °C [5]
Density	1.242 g/cm ³
Flash Point	79 °C
Solubility	Insoluble in water, soluble in most organic solvents.

Synthesis and Experimental Protocols

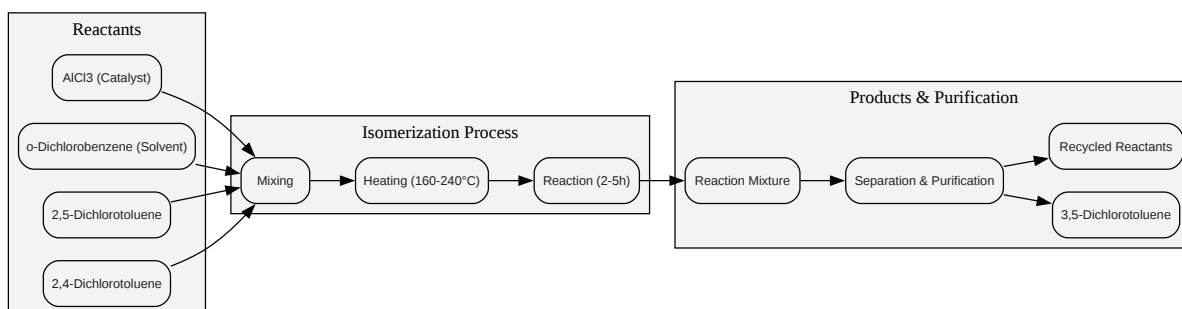
The synthesis of **3,5-Dichlorotoluene** is challenging due to the ortho-, para-directing nature of the methyl group on the toluene ring, making direct chlorination an inefficient method for obtaining the 3,5-isomer.[1] Consequently, specialized synthetic routes are employed.

Isomerization of Dichlorotoluene Isomers

A common industrial method for synthesizing **3,5-Dichlorotoluene** involves the isomerization of other dichlorotoluene isomers, such as 2,4-dichlorotoluene and 2,5-dichlorotoluene.[4]

Experimental Protocol Outline:

- Reactants: 2,4-Dichlorotoluene and/or 2,5-Dichlorotoluene (raw materials), o-dichlorobenzene (solvent), Aluminum chloride (AlCl_3) (catalyst).[4]
- Procedure:
 - The raw material (2,4- and/or 2,5-dichlorotoluene) is mixed with the o-dichlorobenzene solvent. The mass ratio of solvent to raw material is typically 1:1.[4]
 - The catalyst, AlCl_3 , is added in a quantity of 3-8% of the raw material's mass.[4]
 - The reaction mixture is heated to a temperature between 160-240°C for 2-5 hours to facilitate the isomerization reaction.[4]
 - Following the reaction, the mixture is subjected to separation and purification processes, such as distillation, to isolate the **3,5-Dichlorotoluene** product. Unreacted starting materials can often be recovered and recycled.[4]



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Isomerization Synthesis of **3,5-Dichlorotoluene**.

Oxidation of the Methyl Group

The methyl group of **3,5-Dichlorotoluene** can be oxidized to yield valuable derivatives such as 3,5-dichlorobenzaldehyde and 3,5-dichlorobenzoic acid.[1]

Experimental Protocol Outline for Oxidation to 3,5-Dichlorobenzaldehyde:

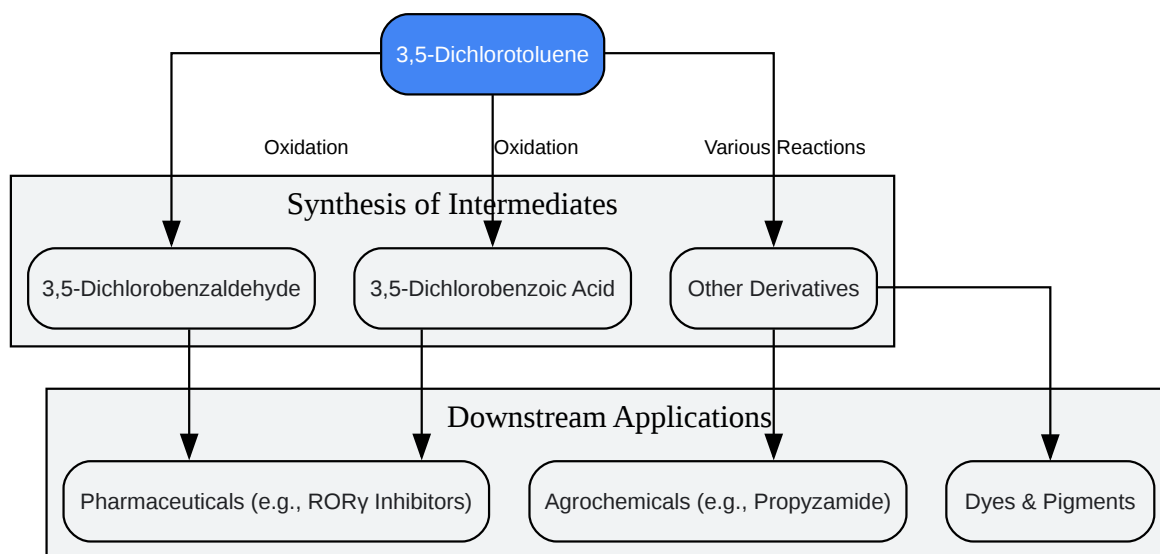
- Reactants: **3,5-Dichlorotoluene** (substrate), Hydrogen peroxide (oxidant), a metal ion complex of cobalt, molybdenum, or bromine (catalyst), and Acetic acid (solvent).
- Procedure:
 - **3,5-Dichlorotoluene** is dissolved in acetic acid.
 - The catalyst is introduced into the solution.
 - Hydrogen peroxide is added as the oxidizing agent.

- The reaction is typically carried out in a continuous flow tubular reactor, which allows for effective control of reaction conditions and enhances safety and efficiency.

Applications in Research and Drug Development

3,5-Dichlorotoluene serves as a crucial building block in the synthesis of more complex molecules for various industries.

- **Pharmaceuticals:** It is a key intermediate in the preparation of active pharmaceutical ingredients (APIs).^[1] Notably, it is used in the synthesis of pyrazole amide derivatives that function as ROR γ (Retinoic acid receptor-related orphan receptor gamma) inhibitors, which are of interest in the treatment of autoimmune diseases.^{[5][6]}
- **Agrochemicals:** This compound is utilized in the manufacturing of pesticides and herbicides.^[1] A significant application is its role as a precursor in the synthesis of the herbicide propyzamide.^[1]
- **Dyes and Pigments:** **3,5-Dichlorotoluene** is also employed in the production of certain dyes and pigments.^[1]



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Synthetic Utility of **3,5-Dichlorotoluene**.

Safety Information

3,5-Dichlorotoluene is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation and is very toxic to aquatic life with long-lasting effects.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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